

peer-reviewed studies on AZ66 alloy properties

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An Objective Comparison of AZ Series Magnesium Alloys for Researchers and Drug Development Professionals

Introduction

Magnesium alloys are gaining significant attention in the biomedical and pharmaceutical fields due to their biocompatibility and biodegradability. The AZ series of magnesium alloys, which primarily consist of magnesium, aluminum, and zinc, are among the most common. This guide provides a comparative analysis of the properties of the **AZ66** alloy against other well-documented alloys in the same series, such as AZ31, AZ80, and AZ91.

It is important to note that peer-reviewed literature with extensive quantitative data specifically on the **AZ66** alloy is limited. Therefore, this guide utilizes available information on its solidification behavior and draws comparisons with closely related alloys to provide a comprehensive overview. The data presented for AZ31, AZ80, and AZ91 is based on published experimental studies.

Data Presentation

The following tables summarize the key mechanical and corrosion properties of various AZ series alloys.

Table 1: Mechanical Properties of Selected AZ Magnesium Alloys



| Property | AZ66 | AZ31B | AZ80 | AZ91D |
|-------------------------|-----------------------|-----------|---------|-------|
| Tensile Strength (MPa) | Data not available | ~259.9[1] | ~258[2] | ~240 |
| Yield Strength (MPa) | Data not available | ~229.6[1] | ~150 | ~160 |
| Elongation (%) | Data not available | ~20.5[1] | ~12 | ~7 |
| Hardness (Brinell) | Data not available | ~55 | ~70 | ~63 |

Table 2: Corrosion Properties of Selected AZ Magnesium Alloys

| Property | AZ66 | AZ31 | AZ80 | AZ91D |
|---|-----------------------|------------|---------------|-------------|
| Corrosion Rate (mm/year) in 3.5% NaCl | Data not available | ~1.5 - 2.5 | ~0.8 - 1.2[3] | ~0.25 - 0.5 |
| Corrosion Potential (V vs. SCE) | Data not available | ~-1.6 | ~-1.58 | ~-1.55 |

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are outlines of standard experimental protocols used to evaluate the properties of magnesium alloys.

Tensile Testing

Tensile properties of magnesium alloys are typically determined following standards such as ASTM B557.

 Specimen Preparation: Test specimens are machined from cast or wrought alloy material into a standardized "dog-bone" shape.



- Testing Apparatus: A universal testing machine equipped with an extensometer is used.
- Procedure: The specimen is mounted in the grips of the testing machine and subjected to a
 uniaxial tensile load at a constant strain rate until fracture.
- Data Acquisition: The load and displacement are continuously recorded to generate a stressstrain curve, from which tensile strength, yield strength, and elongation are determined.

Corrosion Testing

Electrochemical and immersion tests are commonly employed to assess the corrosion behavior of magnesium alloys.

- Electrochemical Testing:
 - Sample Preparation: Samples are ground and polished to a mirror finish.
 - Electrolyte: A 3.5% NaCl solution is commonly used to simulate a saline environment.
 - Procedure: Potentiodynamic polarization or electrochemical impedance spectroscopy (EIS) is performed using a three-electrode cell (working electrode, reference electrode, and counter electrode).
 - Analysis: Corrosion potential and corrosion current density are determined from the polarization curves to calculate the corrosion rate.
- Immersion Testing:
 - Sample Preparation: Samples are cleaned and weighed.
 - Procedure: Samples are immersed in a corrosive medium (e.g., 3.5% NaCl solution) for a specified duration.
 - Analysis: The weight loss of the samples after immersion is measured to calculate the average corrosion rate.

Visualization of Experimental Workflows



Tensile Testing Workflow

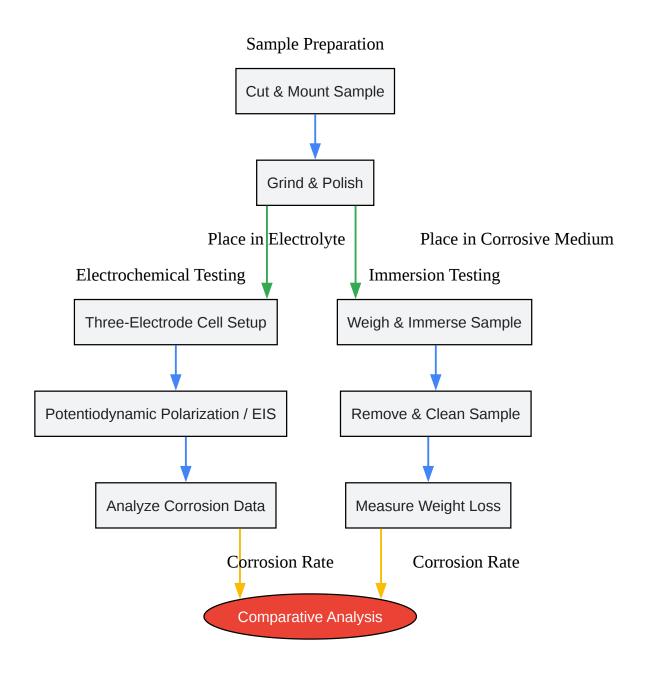


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Caption: Workflow for determining mechanical properties via tensile testing.

Corrosion Testing Workflow





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Caption: Workflow for evaluating corrosion properties of magnesium alloys.

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